

Two-Photon Absorption & Imaging Guide: BDP 581/591 (C11-BODIPY)

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Compound of Interest

Compound Name: BDP 581/591 amine

Cat. No.: B1192277

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Executive Summary

BDP 581/591 (commonly referred to as C11-BODIPY 581/591) is a premier ratiometric fluorescent probe designed for the detection of lipid peroxidation (LPO) in live cells and model membranes.^[1] Unlike varying intensity probes, BDP 581/591 undergoes a spectral shift upon oxidation, transforming from a red-fluorescent state to a green-fluorescent state.^[2]

In the context of Two-Photon Excitation Microscopy (2PEM), this probe exhibits a significant non-linear absorption cross-section, particularly in the Near-Infrared (NIR) window (800–950 nm). This guide details the photophysical properties, two-photon absorption (2PA) cross-sections, and validated workflows for high-resolution ratiometric imaging.

Photophysical Profile

The utility of BDP 581/591 lies in its oxidation-dependent spectral shift.^{[1][3][4]} The polyunsaturated butadienyl linker within the fluorophore acts as the sensing moiety. Upon reaction with lipid hydroperoxides or reactive oxygen species (ROS), conjugation is interrupted, causing a hypsochromic shift.

Linear (One-Photon) Properties

State	Excitation Max ()	Emission Max ()	Fluorescence Color	Quantum Yield ()
Reduced (Intact)	581 nm	591 nm	Red	~0.85
Oxidized	488–500 nm	510 nm	Green	~0.80

Two-Photon Absorption (2PA) Mechanism

Unlike single-photon excitation which requires UV/Visible light, 2PA utilizes two lower-energy NIR photons absorbed simultaneously. This provides intrinsic z-sectioning and reduced phototoxicity outside the focal plane.

2PA Cross-Section (

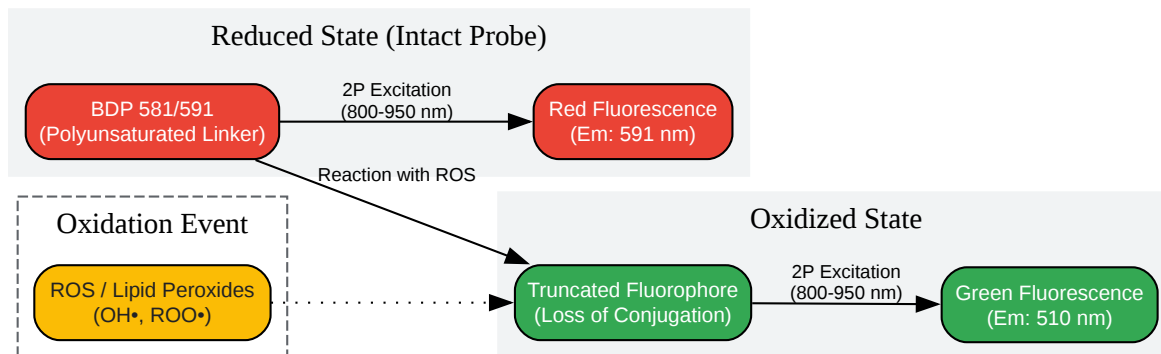
) Data

While exact GM spectra for BDP 581/591 are protocol-dependent, structural analogues and experimental data (e.g., PALPv2 protocols) establish the following operational parameters:

- Peak 2PA Wavelength: ~800–900 nm (Broad absorption band).
- Cross-Section Value: Estimated 30–80 GM (Goeppert-Mayer units) at 800 nm.
 - Note: Extended conjugation BODIPY derivatives can reach >100 GM, but the core sensing mechanism relies on the butadienyl system.
- Photo-Oxidation Threshold: High-power exposure at 800 nm is sufficient to induce peroxidation (used in photodynamic applications), while lower power allows for imaging.

Mechanism of Action & Signaling Pathway

The following diagram illustrates the ratiometric shift mechanism and the 2P excitation process.



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Figure 1: Mechanism of BDP 581/591 ratiometric shift. Oxidation of the butadienyl linker shortens the π -conjugation, shifting emission from red to green.[2]

Experimental Workflow: Two-Photon Ratiometric Imaging

Reagent Preparation

- Stock Solution: Dissolve 1 mg BDP 581/591 in anhydrous DMSO to create a 1–5 mM stock. Store at -20°C under argon, protected from light.
- Working Solution: Dilute stock into HBSS or phenol-red-free media to 1–5 μ M.
 - Critical: Avoid serum (FBS) during loading if possible, as albumin can bind the dye.

Staining Protocol

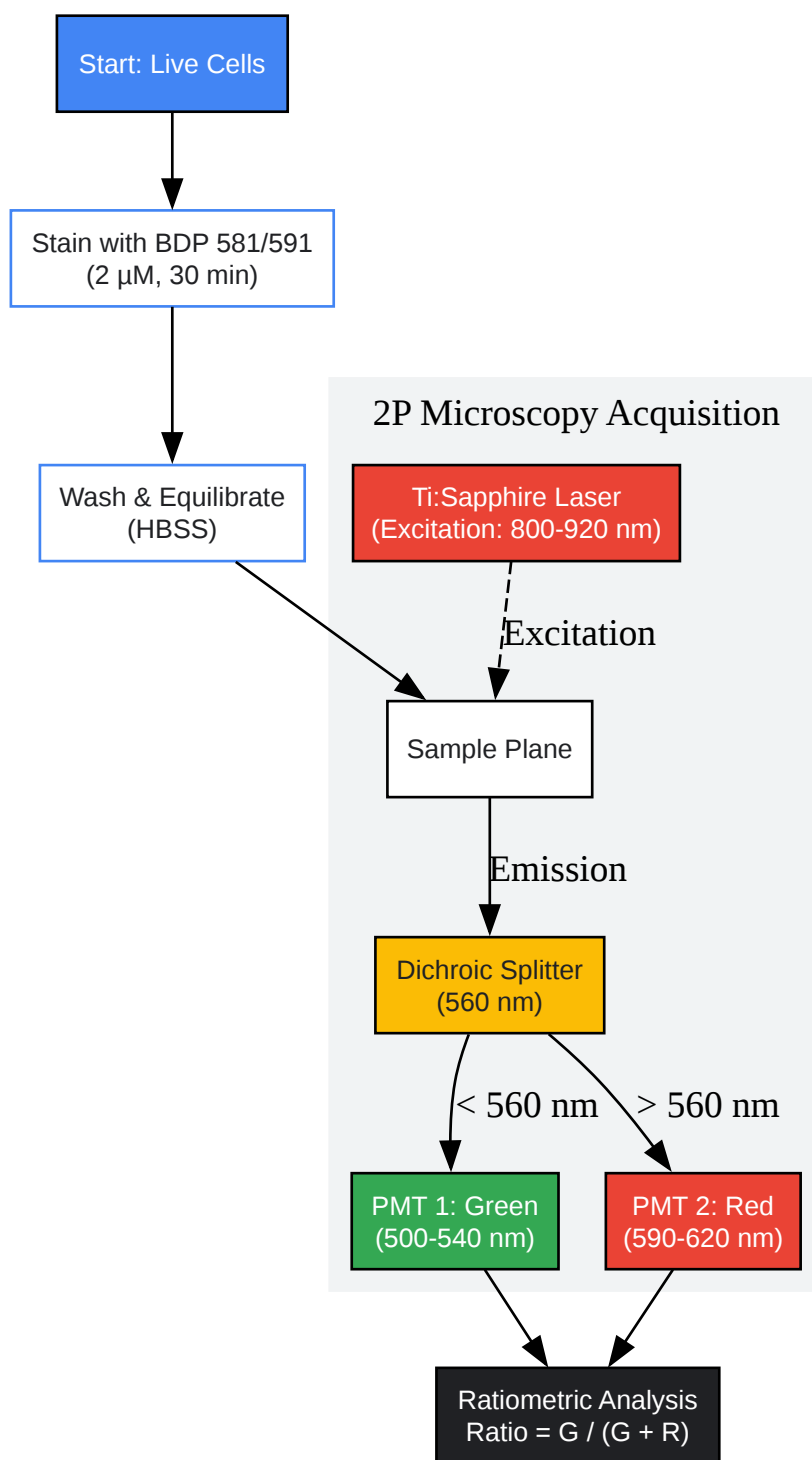
- Wash: Rinse cells 2x with HBSS.
- Incubate: Apply working solution for 30 minutes at 37°C.
- Wash: Rinse 2x with HBSS to remove excess probe.
- Recovery: Incubate in fresh media for 10 minutes to allow membrane equilibration.

Two-Photon Microscopy Setup

This protocol assumes a tunable Ti:Sapphire laser source.

Parameter	Setting	Rationale
Excitation Wavelength	800 nm or 920 nm	800 nm excites both forms but may induce oxidation at high power. 920 nm is gentler for long-term imaging.
Laser Power	< 5–10 mW (at sample)	Minimize photo-induced oxidation (artifactual signal).
Objective	20x–60x Water Immersion	High NA (>1.0) required for efficient 2P excitation.
Detection Channel 1	500–540 nm (Green)	Detects Oxidized form.
Detection Channel 2	580–620 nm (Red)	Detects Reduced (Intact) form.
Dichroic Mirror	560 nm LP	Splits emission into Green and Red channels.

Imaging Workflow Diagram



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Figure 2: Two-Photon Ratiometric Imaging Workflow. Simultaneous excitation allows real-time ratio calculation.

Data Analysis & Interpretation

To quantify lipid peroxidation, calculate the ratiometric index (

) for each pixel or Region of Interest (ROI):

- : Intact membrane (Low lipid peroxidation).
- : High lipid peroxidation (Ferroptosis, oxidative stress).

Troubleshooting Note:

- **Artifactual Oxidation:** If the green signal increases solely due to laser scanning (without biological stimulus), reduce laser power or pixel dwell time. BDP 581/591 is sensitive to photo-oxidation.
- **Bleed-through:** Ensure the 560 nm dichroic is efficient. The red form has a long tail; verify channel separation using single-color controls if possible.

References

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Sources

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